

Technical Support Center: IR-820 Best Practices

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *IR-820*

Cat. No.: *B15555243*

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the best practices for storing and handling the near-infrared (NIR) dye, **IR-820**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful application of **IR-820** in your experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store powdered **IR-820**?

A1: Powdered **IR-820** should be stored in a dry environment, protected from light. For long-term storage (months to years), it is recommended to keep it at -20°C or lower.^{[1][2][3]} It is stable for at least two to three years when stored properly under these conditions.^{[1][2]}

Q2: What is the best way to store **IR-820** after it has been dissolved?

A2: For short-term storage (days to weeks), solutions can be kept at 4°C.^{[3][4]} For long-term storage (months), it is crucial to aliquot the solution into smaller volumes to avoid repeated freeze-thaw cycles and store them at -20°C to -80°C, protected from light.^{[1][5]} It is generally recommended to use freshly prepared solutions to prevent degradation.^[1]

Q3: What solvents can I use to dissolve **IR-820**?

A3: **IR-820** is soluble in several organic solvents and aqueous solutions. Dimethyl sulfoxide (DMSO) and methanol are common solvents.[2] It is also soluble in water and phosphate-buffered saline (PBS).[5][6] For dissolving in DMSO, sonication and heating to 60°C may be necessary to achieve a concentration of around 4.5 mg/mL (5.3 mM).[1]

Q4: What are the excitation and emission wavelengths for **IR-820**?

A4: The maximal excitation and emission wavelengths for **IR-820** are approximately 710 nm and 820 nm, respectively.[1][2][5] However, the emission spectrum can extend beyond 1200 nm, particularly when bound to serum albumin, making it suitable for NIR-II imaging.[7]

Q5: Is **IR-820** stable in aqueous solutions?

A5: **IR-820** has improved stability in aqueous solutions compared to Indocyanine Green (ICG).[2][8] However, like many fluorescent dyes, it is susceptible to photodegradation and degradation over time. Therefore, it is always recommended to prepare solutions fresh for optimal performance and to handle them with protection from light.[1] Its stability is enhanced when bound to serum albumin.[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving IR-820 Powder	Insufficient solvent volume or inadequate mixing.	When using DMSO, try gentle warming to 60°C and sonication to aid dissolution. ^[1] Ensure you are using a sufficient volume of solvent to reach the desired concentration.
Low or No Fluorescent Signal	Dye degradation, incorrect filter sets, or low concentration.	Prepare a fresh solution of IR-820, as it can degrade over time, especially when exposed to light. ^[1] Verify that the excitation and emission filters on your imaging system are appropriate for IR-820 (Ex: ~710 nm, Em: ~820 nm). ^{[1][5]} Consider increasing the working concentration if the signal remains weak.
High Background Signal	Excess unbound dye or autofluorescence.	Ensure adequate washing steps in your protocol to remove any unbound IR-820. Include a control group with no dye to assess the level of background autofluorescence from your sample. ^[1]
Signal Fades Quickly (Photobleaching)	Excessive exposure to excitation light.	Reduce the intensity and duration of light exposure during imaging. IR-820 has good photostability, but continuous high-intensity laser irradiation can still lead to photobleaching. ^[7]

Inconsistent Results Between Experiments

Variability in solution preparation or handling.

Always prepare fresh solutions for each experiment to ensure consistency.^[1] Standardize incubation times and concentrations. Aliquot stock solutions to avoid degradation from repeated freeze-thaw cycles.^[1]

Quantitative Data Summary

Table 1: Storage and Stability of **IR-820**

Form	Storage Temperature	Duration	Key Considerations
Powder	-20°C	Up to 3 years ^[1]	Store in a dry, dark environment. ^[1] ^[3]
Solution (Short-term)	4°C	Days to weeks ^[3]	Protect from light.
Solution (Long-term)	-20°C to -80°C	1 to 6 months ^[1] ^[5]	Aliquot to avoid freeze-thaw cycles; protect from light. ^[1]

Table 2: Solubility and Recommended Concentrations of **IR-820**

Solvent	Solubility	Stock Solution	In Vitro Working Concentration	In Vivo Working Concentration
DMSO	4.5 mg/mL (5.3 mM) ^[1]	1–10 mM ^[1]	10–50 µM ^[1]	0.5–2 mg/kg ^[1]
Methanol	Soluble ^[2]	-	-	-
Water / PBS	Soluble ^[5] ^[6]	-	-	-

Experimental Protocols

Protocol 1: Preparation of IR-820 Stock Solution

- Bring the vial of powdered **IR-820** to room temperature before opening.
- Add the desired volume of sterile DMSO to the vial to achieve a stock solution concentration of 1–10 mM.[\[1\]](#)
- To aid dissolution, gently warm the solution to 60°C and sonicate until the powder is completely dissolved.[\[1\]](#)
- For long-term storage, aliquot the stock solution into light-protected microcentrifuge tubes and store at -80°C for up to one year.[\[1\]](#)

Protocol 2: In Vitro Cell Staining with IR-820

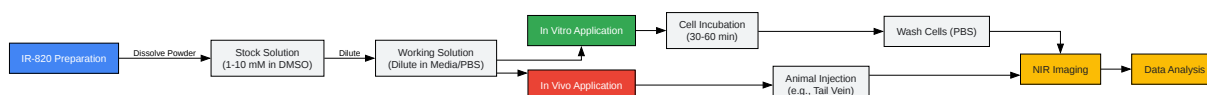
- Culture cells to the desired confluency in a suitable culture vessel.
- Dilute the **IR-820** stock solution in cell culture medium to a final working concentration of 10–50 µM.[\[1\]](#)
- Remove the existing medium from the cells and add the **IR-820**-containing medium.
- Incubate the cells for 30–60 minutes at 37°C, protected from light.[\[1\]](#)
- Wash the cells three times with PBS to remove any unbound dye.
- Image the cells using an imaging system with appropriate filters for **IR-820** (Excitation: ~710 nm, Emission: ~820 nm).

Protocol 3: In Vivo Imaging with IR-820

- Prepare a fresh solution of **IR-820** by diluting the stock solution in sterile PBS to the desired final concentration (typically 0.5–1 mg/kg).[\[1\]](#)
- Administer the **IR-820** solution to the experimental animal via the desired route (e.g., intravenous tail vein injection).[\[1\]](#)[\[5\]](#)

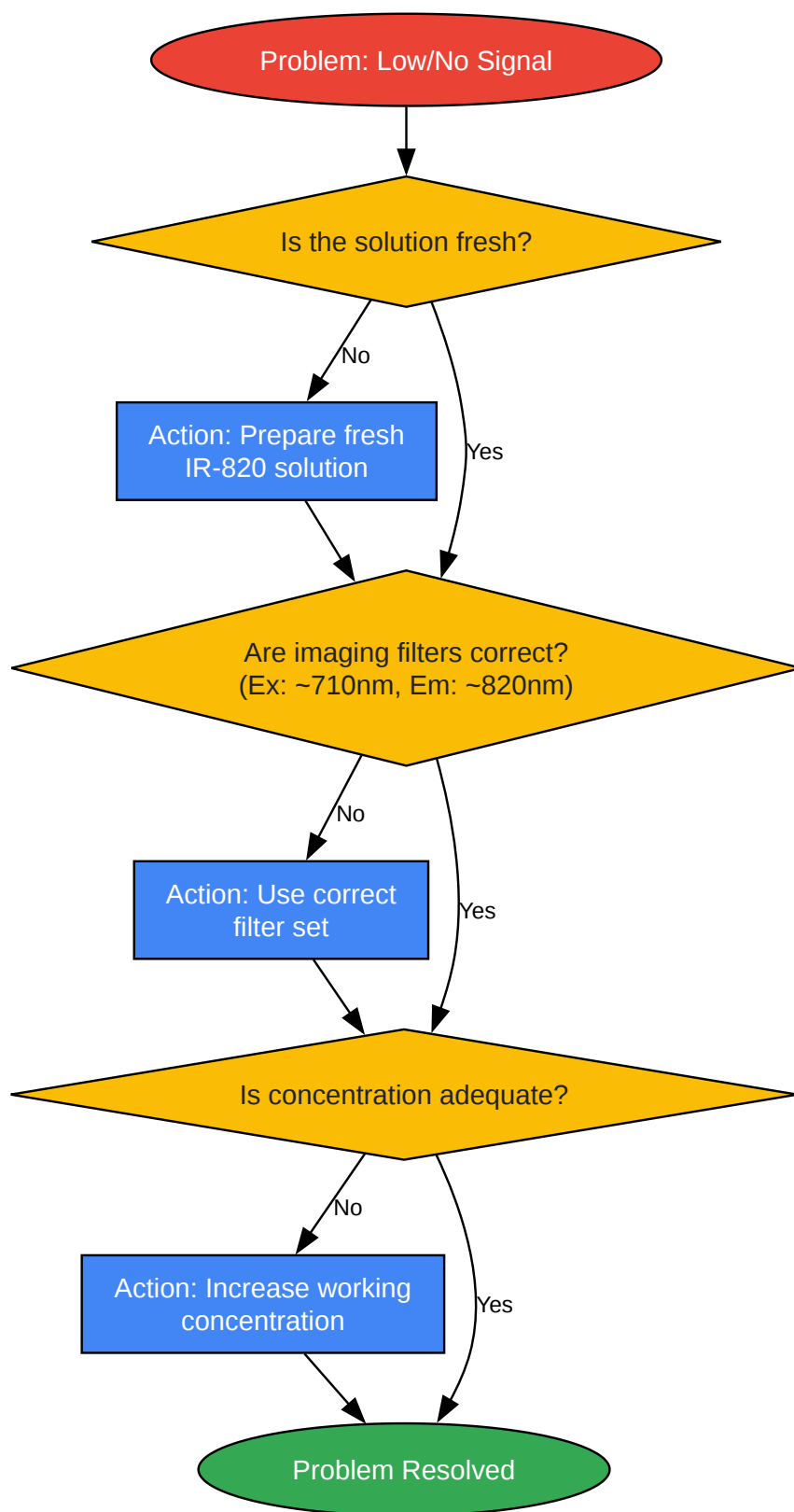
- Proceed with imaging the animal at various time points post-injection using a near-infrared in vivo imaging system.
- Always include a control group of animals injected with vehicle (PBS) alone to account for background signal.[1]

Visualizations



[Click to download full resolution via product page](#)

Caption: General experimental workflow for using **IR-820** in both in vitro and in vivo applications.



[Click to download full resolution via product page](#)

Caption: A troubleshooting flowchart for addressing low or no signal issues during **IR-820** imaging.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. IR-820 | TargetMol \[targetmol.com\]](#)
- [2. New indocyanine green \[IR-820\] - CAS-Number 172616-80-7 - Order from Chemodex \[chemodex.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. apexbt.com \[apexbt.com\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
- [6. IR-820 NHS ester - CD Bioparticles \[cd-bioparticles.net\]](#)
- [7. Excretable IR-820 for in vivo NIR-II fluorescence cerebrovascular imaging and photothermal therapy of subcutaneous tumor - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Support Center: IR-820 Best Practices]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15555243/docs#technical-support-center-ir-820-best-practices\]](https://www.benchchem.com/product/b15555243/docs#technical-support-center-ir-820-best-practices)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)